

A Technical Guide to the Physical Properties of Vanadium(V) Oxytriisopropoxide

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Compound of Interest

Compound Name: *Triisopropoxyvanadium(v)oxide*

Cat. No.: *B13100941*

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This technical guide provides an in-depth overview of the core physical properties of vanadium(V) oxytriisopropoxide. It includes a summary of its quantitative physical data, detailed experimental protocols for property determination, and a logical workflow illustrating its application in the synthesis of biologically active compounds.

Core Physical and Chemical Properties

Vanadium(V) oxytriisopropoxide, with the chemical formula $\text{OV}[\text{OCH}(\text{CH}_3)_2]_3$, is an organometallic compound where vanadium is in its +5 oxidation state.^[1] It is a versatile precursor for the synthesis of vanadium oxides and other vanadium-containing compounds due to its high reactivity and volatility.^[2] This compound is typically a colorless to yellow-green or gold liquid and is sensitive to moisture, necessitating handling and storage under inert atmospheric conditions.^[1]

Quantitative Physical Data

The physical properties of vanadium(V) oxytriisopropoxide have been reported across various sources. The following table summarizes these key quantitative data points. It is important to note the variations in reported values, particularly for boiling and melting points, which can be attributed to different measurement conditions (e.g., pressure) and sample purity.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₂₁ O ₄ V	[1][3]
Linear Formula	OV[OCH(CH ₃) ₂] ₃	[4]
Molecular Weight	244.20 g/mol	[1][3]
Appearance	Colorless to yellow-green or gold liquid	[1]
Density	1.035 g/mL at 25 °C	[4]
Boiling Point	80-82 °C / 2 mmHg	[4]
	81-83 °C / 2 mmHg	
	60-61 °C / 0.5 mmHg	
Melting Point	-11 to -14 °C	[1]
	-12 °C	
Refractive Index	n _{20/D} 1.479	[4]
Flash Point	45 °C (113 °F) - closed cup	[1]
Solubility	Miscible with toluene, hexane, and isopropanol. Decomposes in water.	
Sensitivity	Moisture sensitive	[1]

Experimental Protocols

Accurate determination of the physical properties of air and moisture-sensitive compounds like vanadium(V) oxytriisopropoxide requires specialized techniques. Below are detailed methodologies for key experiments.

Determination of Boiling Point (Micro-Capillary Method)

This method is suitable for small sample volumes and is performed under reduced pressure due to the high boiling point of the compound at atmospheric pressure.

Apparatus:

- Thiele tube or digital melting point apparatus with a boiling point setup
- Heating oil (if using Thiele tube)
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Vacuum source and manometer

Procedure:

- Place a few drops of vanadium(V) oxytriisopropoxide into the small test tube.
- Insert the capillary tube into the test tube with the open end down.
- Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- Place the assembly in the Thiele tube or the heating block of the melting point apparatus.^[5]
- If determining the boiling point at reduced pressure, connect the apparatus to a vacuum line with a manometer.
- Begin heating the apparatus gently. As the temperature rises, a stream of bubbles will emerge from the capillary tube as trapped air expands.
- Continue heating until a vigorous and continuous stream of bubbles is observed. This indicates that the vapor pressure of the liquid is overcoming the pressure in the system.
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.^{[5][6]} Record this temperature and the corresponding

pressure from the manometer.

Determination of Melting Point

Given its low melting point, this procedure must be carried out using a cooling bath.

Apparatus:

- Small test tube
- Low-temperature thermometer
- Cooling bath (e.g., dry ice/acetone or a cryostat)
- Stirring rod

Procedure:

- Place a sample of vanadium(V) oxytriisopropoxide in the test tube.
- Insert the thermometer into the sample.
- Place the test tube in the cooling bath and begin to cool slowly while gently stirring the sample with the thermometer.
- Record the temperature at which the first crystals appear (onset of freezing).
- Continue cooling until the sample is completely solid.
- Remove the test tube from the bath and allow it to warm up slowly while stirring.
- The melting point is the temperature at which the last crystal disappears.^{[7][8]} For a pure substance, the freezing and melting points should be very close.

Determination of Density

The density of a liquid is its mass per unit volume. This can be determined accurately using a pycnometer or simply with a graduated cylinder and balance for a less precise measurement.

All measurements should be conducted under an inert atmosphere (e.g., in a glovebox) due to the compound's sensitivity to moisture.

Apparatus:

- Pycnometer (for high accuracy) or a volumetric flask/graduated cylinder
- Analytical balance

Procedure:

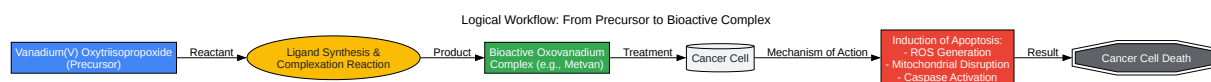
- Measure the mass of the clean, dry pycnometer (m_1).[\[9\]](#)[\[10\]](#)
- Fill the pycnometer with vanadium(V) oxytriisopropoxide, ensuring there are no air bubbles.
- Measure the mass of the filled pycnometer (m_2).[\[9\]](#)
- The mass of the liquid is ($m_2 - m_1$).
- The volume of the liquid is the calibrated volume of the pycnometer (V).
- Calculate the density using the formula: $\rho = (m_2 - m_1) / V$.
- The measurement should be performed at a constant, recorded temperature (e.g., 25 °C).

Applications in Materials Science and as a Precursor for Bioactive Compounds

While vanadium(V) oxytriisopropoxide is primarily used in materials science and catalysis, it serves as a crucial starting material for the synthesis of novel oxovanadium(IV) and (V) complexes.[\[1\]](#)[\[2\]](#) Research has shown that certain oxovanadium complexes possess significant biological activities, including anticancer, antidiabetic, and antimicrobial properties.[\[11\]](#)[\[12\]](#) For instance, the oxovanadium(IV) complex, metvan, has demonstrated broad-spectrum anticancer activity by inducing apoptosis in various cancer cell lines.[\[13\]](#)

The following diagram illustrates the logical workflow from vanadium(V) oxytriisopropoxide as a precursor to the synthesis of bioactive oxovanadium complexes and their subsequent

mechanism of action in cancer cells.



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Caption: Workflow from precursor to apoptosis induction.

Sol-Gel Synthesis of Vanadium Oxide Nanoparticles

Vanadium(V) oxytriisopropoxide is a common precursor in the sol-gel synthesis of vanadium oxide (V_2O_5) nanomaterials.[14] These materials are of interest for applications in catalysis, energy storage, and potentially biomedical fields.[15]

Materials:

- Vanadium(V) oxytriisopropoxide
- Solvent (e.g., isopropanol)
- Water (for hydrolysis)
- Catalyst (acidic or basic, optional)

Procedure:

- Dissolve vanadium(V) oxytriisopropoxide in isopropanol under an inert atmosphere.
- Prepare a separate solution of water in isopropanol. A catalyst can be added to this solution to control the hydrolysis rate.
- Add the water/isopropanol solution dropwise to the vanadium precursor solution under vigorous stirring. This initiates hydrolysis and condensation, leading to the formation of a sol.

[14]

- Allow the sol to age at a constant temperature until a gel is formed. The aging time can influence the properties of the final material.
- Dry the gel to remove the solvent. This can be done via evaporation to form a xerogel or under supercritical conditions to form an aerogel.
- Calcination: Heat the dried gel at a specific temperature (e.g., 400-600 °C) in air to remove organic residues and induce crystallization, resulting in the formation of V₂O₅ nanoparticles. The final morphology and crystal structure depend on the calcination temperature and duration.[16]

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